

# Sample collection storage PFTeDA testing HDPE bottles

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## Compound Focus: Perfluorotetradecanoic acid

CAS No.: 376-06-7

Cat. No.: S773466

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## PFTeDA and PFAS Analysis: An Overview

Perfluorotetradecanoic acid (PFTeDA, CAS No. 376-06-7) is a 14-carbon long-chain perfluoroalkyl substance [1]. It is one of the **40 target PFAS compounds** listed in the U.S. EPA's final Method 1633, which is the go-to procedure for analyzing PFAS in various environmental matrices, including water, soil, sediment, and tissue [2] [3]. Analysis is performed using **liquid chromatography-tandem mass spectrometry (LC-MS/MS)**, a technique known for its high sensitivity in detecting trace-level contaminants [2] [4].

A critical consideration for researchers is that the fluorination process used to treat some HDPE containers can itself be a source of PFAS contamination, including PFTeDA [5] [6]. Therefore, it is essential to use **PFAS-free-certified HDPE containers** to ensure sample integrity [2].

## Sample Collection & Storage Protocol for Aqueous Matrices

The following protocol for collecting aqueous samples (wastewater, surface water, groundwater) is based on the requirements of EPA Method 1633 [2] [3].

## Collection Guidelines

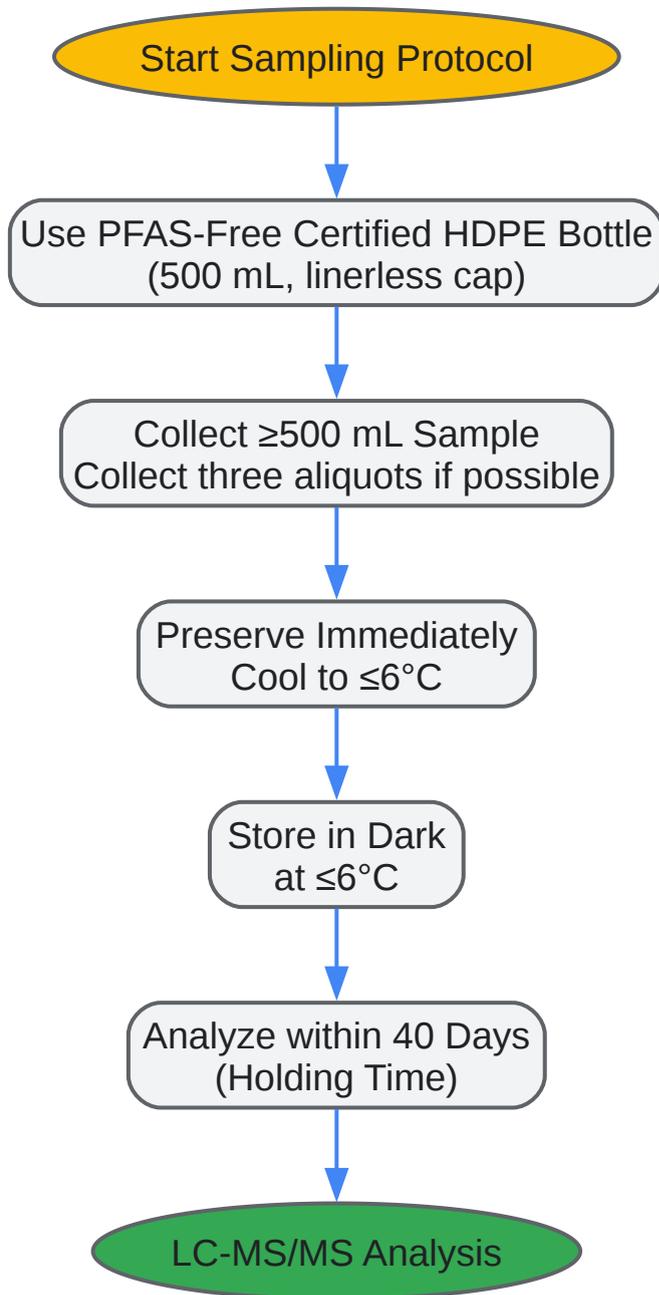
- **Container Specification:** Use pre-cleaned, **500 mL High-Density Polyethylene (HDPE) bottles** with linerless HDPE or polypropylene caps. Certification that the containers are PFAS-free is mandatory [2].
- **Sample Volume:** Collect a minimum of **500 mL** of sample. It is recommended to collect at least three aliquots per sampling point [2].
- **Sampling Technique:** For composite sampling directed by the Clean Water Act, collect samples from free-flowing sources like effluents. When sampling still water bodies, note that PFAS may enrich at the surface; collect from below the surface for an overall picture, or include the surface layer for a worst-case assessment [2].
- **Preservation:** Cool samples to **≤6°C** immediately after collection [3].

## Storage and Holding Times

Adherence to holding times is critical for data validity.

- **Holding Time:** Extracted samples must be analyzed within **40 days** of collection [3].
- **Storage Temperature:** Store samples in the dark at **≤6°C** until analysis. Avoid freezing unless the specific stability of PFTeDA under frozen conditions for your matrix has been validated [2] [3].

The workflow below summarizes the key steps in the collection and handling process:



Sample Collection Workflow for PFTeDA Analysis in Aqueous Matrices

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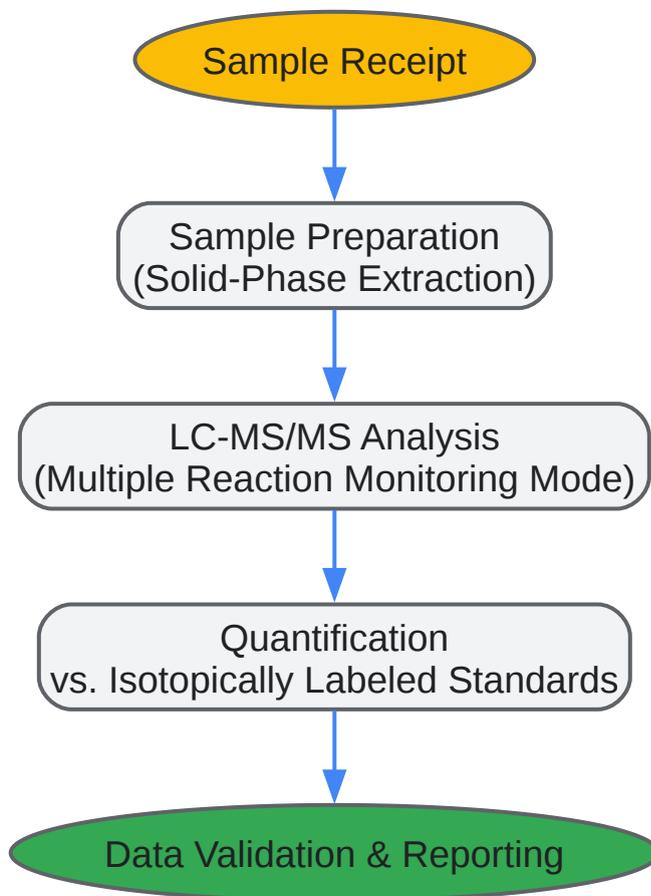
## Analytical Methodology: EPA Method 1633

This section outlines the core analytical procedure for PFTeDA detection and quantification.

## Sample Preparation and LC-MS/MS Analysis

- **Extraction Technique:** Solid-phase extraction (SPE) is the most common preparation technique for aqueous samples, often used in conjunction with protein precipitation (PPT) for complex matrices in a multi-step preparation process [4].
- **Instrumentation:** Analysis is performed using **Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS)** [2] [4].
- **Quantification:** Target compounds are quantified with respect to **isotopically labeled internal standards**, which correct for matrix effects and losses during sample preparation, ensuring high data accuracy [2].

The analytical workflow, from sample receipt to data reporting, follows a defined path:



PFTeDA Analytical Workflow via EPA Method 1633 and LC-MS/MS

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## Comparison of EPA PFAS Methods

The table below compares key features of EPA Method 1633 with other common PFAS testing methods to highlight its applicability for PFTeDA.

Feature	EPA Method 1633	EPA Method 537.1	EPA Method 8327
Primary Scope	Wastewater, groundwater, soil, sediment, tissue, biosolids [3]	Drinking water [3]	Groundwater, surface water, wastewater [3]
Target PFAS	40 compounds, including PFTeDA [2] [3]	18 compounds [3]	24 compounds [3]
Container (Aqueous)	500 mL HDPE [2]	250 mL Polypropylene [3]	2 x 500 mL HDPE [3]
Holding Time	40 days [3]	28 days [3]	28 days [3]

## Critical Considerations for Researchers

- **HDPE Container Contamination:** Be aware that fluorinated HDPE containers can leach PFAS, including PFTeDA, into products [5] [6]. Always source and verify that HDPE containers are PFAS-free and non-fluorinated.
- **Matrix Complexity:** Biological tissues and solid matrices (soil, biosolids) require more extensive sample preparation, often involving multi-step extraction and clean-up procedures to reduce matrix interference [4].
- **Method Evolution:** EPA Method 1633 is the state-of-the-art for non-potable water matrices and is recommended for programs like NPDES permits, though it may not yet be mandatory for all compliance monitoring [3].

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## References

1. Perfluorotetradecanoic Acid (PFTeDA) Induces ... [pmc.ncbi.nlm.nih.gov]
2. Overview of EPA Method 1633 for PFAS Testing | Measurlabs [measurlabs.com]
3. PFAS EPA Method 1633: Answers to six key questions [alsglobal.com]
4. Determination of polyfluoroalkyl substances in biological ... [sciencedirect.com]
5. EPA Releases New Methodology to Detect Low Levels ... [epa.gov]
6. Per- and Polyfluoroalkyl Substances (PFAS) in Pesticide ... [19january2021snapshot.epa.gov]

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